

Spectroscopic Profiling of (4-Aminobutanoyl)urea: A Comparative NMR Guide

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Compound of Interest

Compound Name: (4-Aminobutanoyl)urea

CAS No.: 1394116-61-0

Cat. No.: B1652152

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Executive Summary & Structural Context[1][2][3]

(4-Aminobutanoyl)urea (often referred to as GABA-acylurea) represents a specific structural class where the carboxyl group of

-aminobutyric acid (GABA) is derivatized with a urea moiety. This compound is distinct from its isomer, N-carbamoyl-GABA (ureidobutyric acid), where the urea is attached to the amine terminus.

Accurate characterization of **(4-Aminobutanoyl)urea** is critical in drug development, particularly when designing prodrugs to enhance the blood-brain barrier permeability of GABA analogs or studying urea cycle metabolites.

This guide provides an authoritative technical comparison of the ^1H NMR profile of **(4-Aminobutanoyl)urea** against its metabolic precursors (GABA, Urea) and structural isomers. We prioritize the diagnostic utility of the spectral data, demonstrating how to unambiguously identify the target molecule in complex mixtures.

The Target Molecule: (4-Aminobutanoyl)urea

- Formula:
- Structure:
- Key Feature: The Acyl-Urea motif () provides a unique deshielded proton environment absent in standard amides.

Experimental Protocol: Self-Validating Workflow

To ensure reproducibility and spectral integrity, the following protocol utilizes DMSO-d6 as the primary solvent. Unlike

, DMSO-d6 prevents the exchange of labile amide/urea protons, which are the primary diagnostic handles for this molecule.

Sample Preparation Strategy

- Solvent: DMSO-d6 (99.9% D) + 0.03% TMS (v/v).
- Concentration: 5–10 mg in 600 L.
 - Expert Insight: High concentrations (>20 mg) can induce stacking or hydrogen-bonding shifts in the urea region. Keep concentration low for sharp singlets.
- Temperature: 298 K (25°C).
 - Note: If amide peak broadening is observed due to rotation, elevate to 313 K to coalesce signals.

Acquisition Parameters (400 MHz+)

- Pulse Sequence:zg30 (Standard 30° pulse)
- Relaxation Delay (d1):
5.0 seconds.

- Causality: The quaternary carbonyl carbons relax slowly; adequate d1 ensures accurate integration of adjacent protons, particularly the -methylene.
- Scans (ns): 64 (for S/N > 200:1).
- Spectral Width: -2 to 14 ppm (to capture the downfield acyl-urea imide proton).

Spectral Interpretation & Comparative Analysis

This section compares the target molecule against its alternatives (precursors and isomers) to demonstrate performance in identification.

The "Fingerprint" Region: Labile Protons (DMSO-d6)

The most significant performance advantage of analyzing **(4-Aminobutanoyl)urea** in DMSO-d6 is the resolution of the nitrogen-bound protons.

Proton Type	Chemical Shift (ppm)	Multiplicity	Integration	Diagnostic Causality
Acyl-NH	10.2 – 10.8	Singlet (br)	1H	Primary Identifier. The two carbonyls flanking this NH withdraw electron density, shifting it significantly downfield compared to standard amides (~8 ppm).
Urea-NH	7.1 – 7.5	Broad Singlet	2H	Distinct from free Urea (5.4) due to conjugation with the acyl group.
Amine-NH	Varies	Broad	2H	Typically appears at 3-5 ppm if neutral, or ~7.8 ppm if protonated () salt.

Comparison with Alternatives:

- vs. GABA: GABA lacks these signals entirely.
- vs. Urea: Free urea appears as a single broad peak at ~5.4 ppm (DMSO). The target molecule splits this into a distinct NH and

pattern.

- vs. N-Carbamoyl GABA: The isomer has a urea NH triplet at ~6.0 ppm and an acid proton at ~12.0 ppm. It lacks the highly deshielded 10.5 ppm signal.

The Aliphatic Backbone: Coupling & Connectivity

The methylene chain provides confirmation of the GABA backbone integrity.

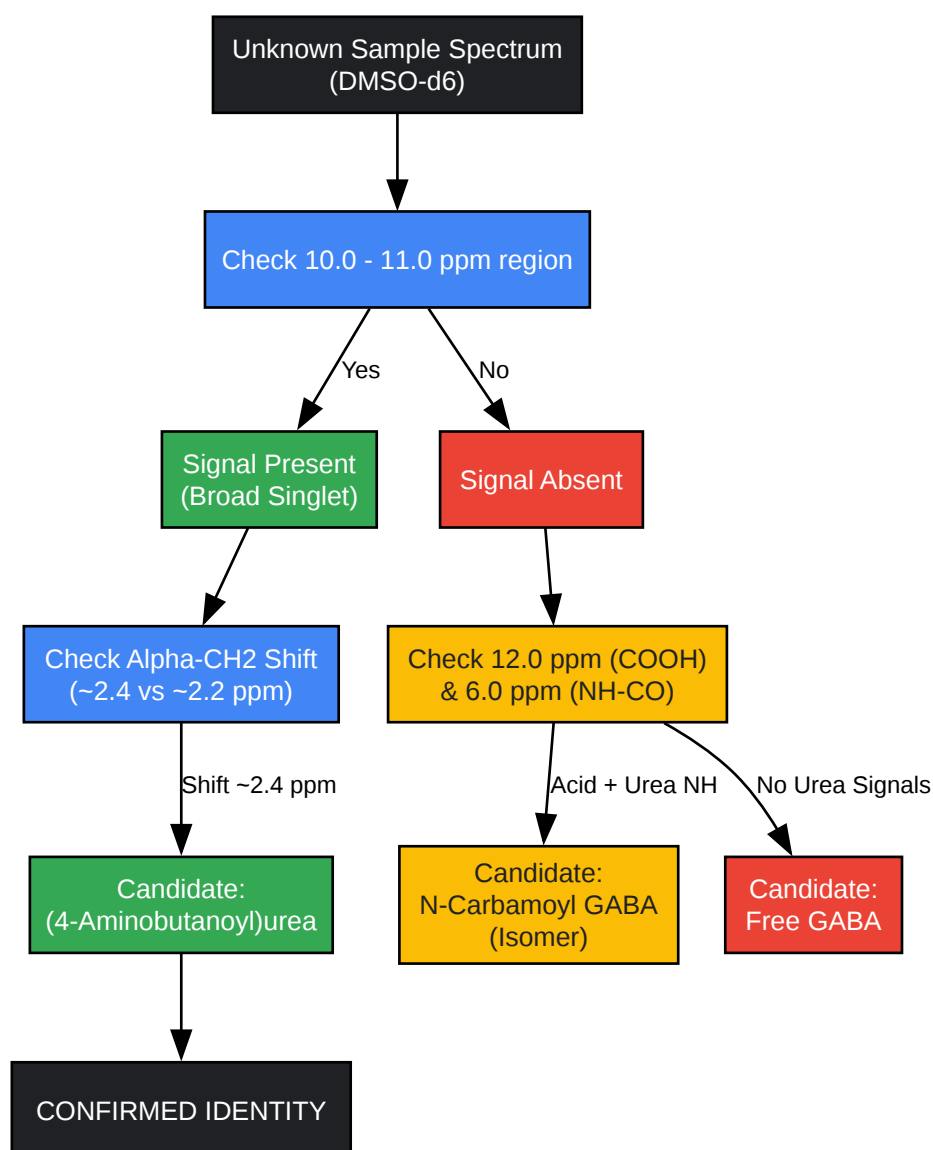
Position	Label	Shift (ppm)	Multiplicity	(Hz)	Interpretation
-CH		2.6 – 2.8	Triplet	~7.0	Adjacent to the primary amine. ^[1] Shifts downfield to ~2.9 if salt form.
-CH		1.6 – 1.8	Quintet	~7.2	Shielded central methylene.
-CH		2.3 – 2.4	Triplet	~7.2	Critical Differentiator. In GABA, this is ~2.2 ppm. The acyl-urea group is more electron-withdrawing than the carboxylate, causing a slight downfield shift.

Visualizing the Logic: Structural Elucidation Workflow

The following diagrams illustrate the decision logic for assigning the spectrum and the experimental workflow.

Diagnostic Logic Tree

This diagram guides the researcher through the spectral features to confirm the identity of **(4-Aminobutanoyl)urea** against common "imposters."

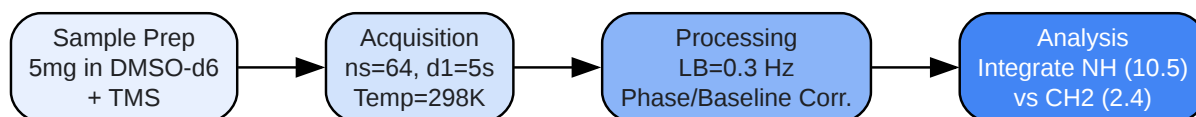


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Caption: Decision tree for distinguishing **(4-Aminobutanoyl)urea** from its isomer N-carbamoyl GABA and precursor GABA based on ¹H NMR chemical shifts in DMSO-d₆.

Experimental Workflow

The process from sample to validated data.



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Caption: Optimized experimental workflow for acquiring quantitative NMR data for urea derivatives.

Comparative Performance Data

This table objectively compares the spectral "performance" (resolvability and diagnostic potential) of the target against its alternatives.

Feature	(4-Aminobutanoyl)urea	N-Carbamoyl GABA (Isomer)	GABA (Precursor)
Diagnostic Signal	10.5 (Acyl-NH)	12.0 (COOH)	None (Aliphatic only)
Urea Moiety	Distinct (1H) and (2H)	Coupled (1H) and (2H)	Absent
-CH Shift	~2.40 ppm (Deshielded)	~2.20 ppm (Standard Acid)	~2.18 ppm
-CH Shift	~2.70 ppm (Amine)	~3.00 ppm (Urea-Amine)	~2.80 ppm
Solvent Sensitivity	High (Requires DMSO for ID)	High (Requires DMSO for ID)	Low (D2O acceptable)

Expert Insight on Solvent Effects

- D2O Limitations: If you run **(4-Aminobutanoyl)urea** in

 , the diagnostic NH signals at 10.5 and 7.2 ppm will disappear due to H/D exchange. The spectrum will look remarkably similar to GABA, making identification difficult.
- Recommendation: Always use DMSO-d6 for initial characterization. Use

 only if you need to suppress the urea signals to analyze the aliphatic backbone coupling in high detail.

References

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